

solubility profile of 1-(4-Aminophenyl)ethanol in different solvents

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-(4-Aminophenyl)ethanol

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Solubility Profile of 1-(4-Aminophenyl)ethanol: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide addresses the solubility profile of **1-(4-Aminophenyl)ethanol**, a key intermediate in various synthetic processes. A comprehensive search of scientific literature and chemical databases reveals a notable absence of quantitative solubility data for this compound in various solvents. This document aims to bridge this knowledge gap by providing detailed experimental protocols for researchers to determine the solubility profile of **1-(4-Aminophenyl)ethanol**. The methodologies outlined herein include the gravimetric method for solubility determination and a UV-Vis spectrophotometric method for quantification. These protocols are designed to be readily implemented in a laboratory setting. Furthermore, this guide presents logical workflows for these experimental procedures using Graphviz diagrams to aid in experimental planning and execution.

Introduction

1-(4-Aminophenyl)ethanol, also known as p-aminophenylethanol or 4-(1-hydroxyethyl)aniline, is an organic compound with the chemical formula $C_8H_{11}NO$. Its structure, featuring both an amino group and a hydroxyl group attached to a phenyl ring, suggests its potential for a range

of solubilities in protic and aprotic solvents. Understanding the solubility of this compound is critical for its application in pharmaceutical synthesis, materials science, and other areas of chemical research. Solubility data is essential for process optimization, including reaction solvent selection, crystallization, and purification.

Despite its relevance, a thorough review of existing literature indicates a lack of published quantitative data on the solubility of **1-(4-Aminophenyl)ethanol** in common organic and inorganic solvents. This guide, therefore, provides a practical framework for researchers to generate this crucial data.

Physicochemical Properties of 1-(4-Aminophenyl)ethanol

A summary of the known physicochemical properties of **1-(4-Aminophenyl)ethanol** is presented in Table 1. This information is essential for designing and interpreting solubility experiments.

Property	Value	Reference
CAS Number	14572-89-5	[1]
Molecular Formula	C ₈ H ₁₁ NO	[1]
Molecular Weight	137.18 g/mol	[1]
Melting Point	70-74 °C	[2]
Appearance	Solid	

Experimental Protocols for Solubility Determination

The following sections provide detailed methodologies for determining the solubility of **1-(4-Aminophenyl)ethanol**.

Gravimetric Method for Solubility Determination

The gravimetric method is a straightforward and widely used technique for determining the equilibrium solubility of a solid in a solvent. It involves saturating a solvent with the solute at a

specific temperature, separating the undissolved solid, and then determining the mass of the dissolved solute in a known mass or volume of the solvent.

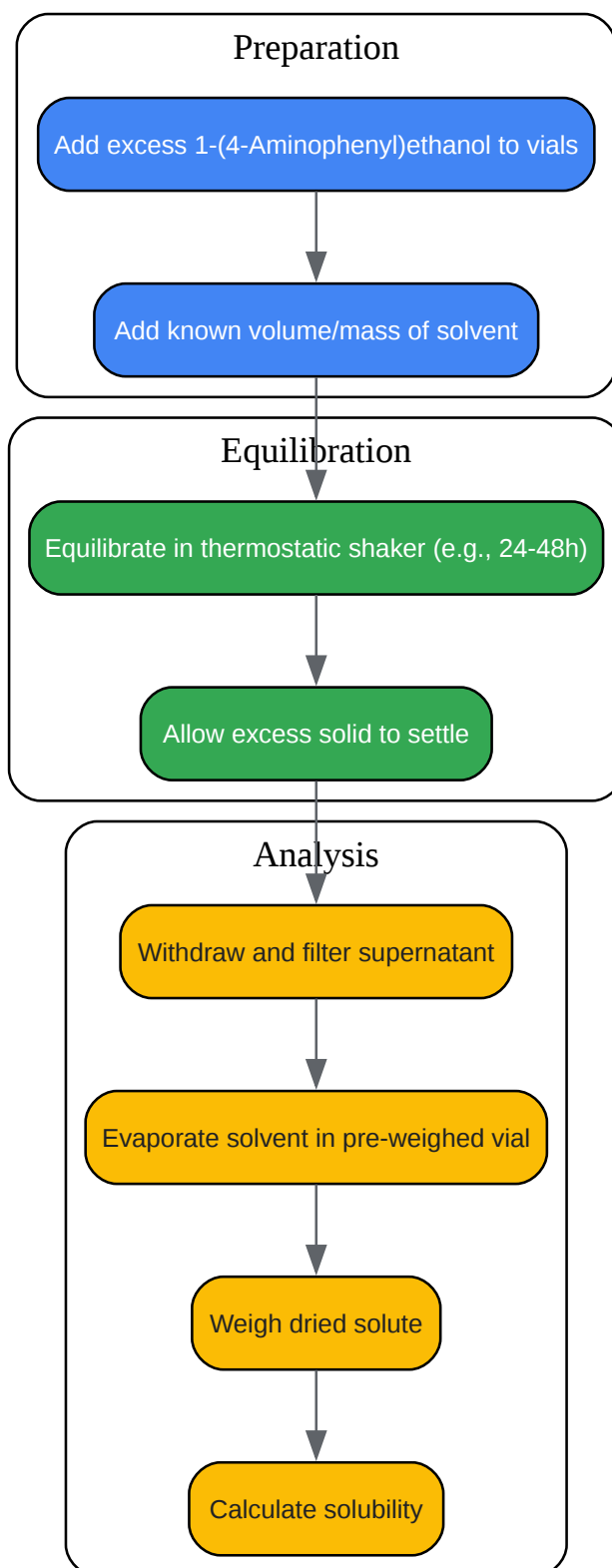
3.1.1. Materials and Equipment

- **1-(4-Aminophenyl)ethanol** (pure solid)
- Selected solvents (e.g., water, ethanol, methanol, acetone, ethyl acetate, toluene, hexane)
- Thermostatic shaker or water bath
- Analytical balance (± 0.0001 g)
- Vials with screw caps
- Syringe filters (e.g., 0.45 μm PTFE or nylon)
- Syringes
- Pre-weighed glass vials
- Oven

3.1.2. Experimental Procedure

- **Sample Preparation:** Add an excess amount of solid **1-(4-Aminophenyl)ethanol** to a series of vials. The excess solid is crucial to ensure that the solution reaches saturation.
- **Solvent Addition:** Add a known volume or mass of the desired solvent to each vial.
- **Equilibration:** Tightly cap the vials and place them in a thermostatic shaker or water bath set to the desired temperature (e.g., 25 °C, 37 °C). Allow the mixtures to equilibrate for a sufficient period (e.g., 24-48 hours) to ensure saturation is reached. The system should be continuously agitated.
- **Phase Separation:** After equilibration, allow the vials to stand undisturbed at the set temperature for a short period (e.g., 1-2 hours) to allow the excess solid to settle.

- **Sample Withdrawal and Filtration:** Carefully withdraw a known volume of the supernatant using a pre-warmed syringe to prevent premature crystallization. Immediately filter the solution through a syringe filter into a pre-weighed glass vial. Record the exact volume of the filtered solution.
- **Solvent Evaporation:** Place the open vial containing the filtered solution in an oven at a temperature sufficient to evaporate the solvent without decomposing the solute (e.g., 60-80 °C).
- **Mass Determination:** Once the solvent has completely evaporated, cool the vial to room temperature in a desiccator and weigh it on an analytical balance. The difference between the final and initial mass of the vial gives the mass of the dissolved **1-(4-Aminophenyl)ethanol**.
- **Calculation:** Calculate the solubility in terms of g/100 g of solvent or mg/mL.



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Figure 1. Workflow for Gravimetric Solubility Determination.

UV-Vis Spectrophotometric Method for Quantification

For solvents in which **1-(4-Aminophenyl)ethanol** exhibits a chromophore, UV-Vis spectrophotometry can be a rapid and sensitive method for determining its concentration in a saturated solution. This method requires the development of a calibration curve.

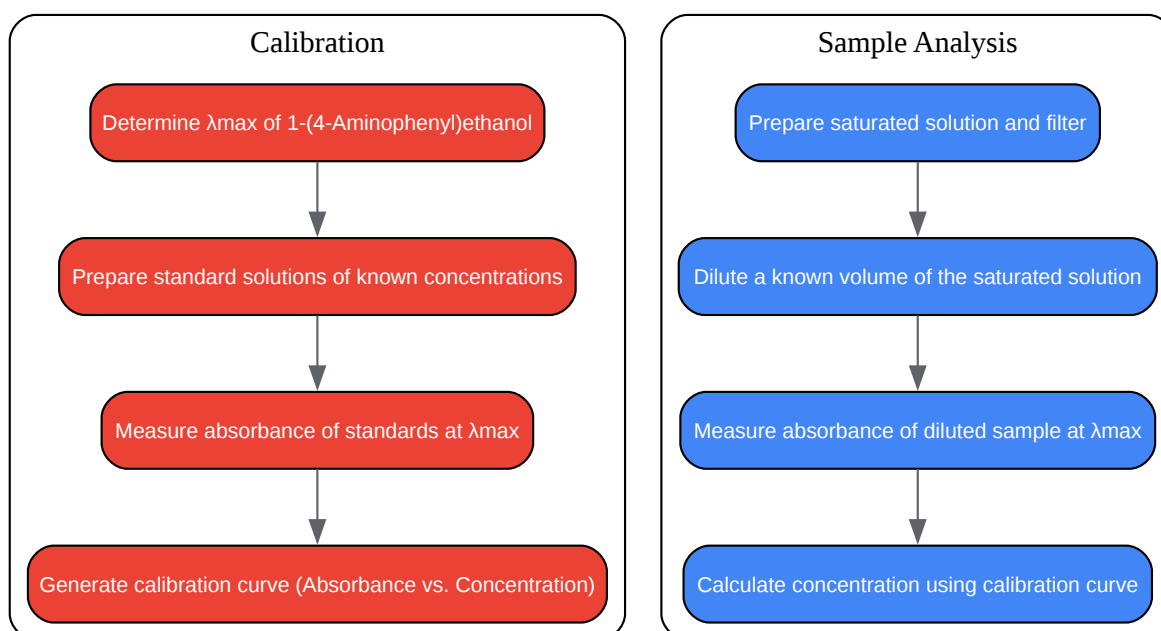
3.2.1. Materials and Equipment

- UV-Vis spectrophotometer
- Quartz cuvettes
- Volumetric flasks
- Pipettes
- **1-(4-Aminophenyl)ethanol** (pure solid)
- Selected UV-transparent solvent

3.2.2. Experimental Procedure

- Determination of λ_{max} : Prepare a dilute solution of **1-(4-Aminophenyl)ethanol** in the chosen solvent. Scan the solution over a relevant UV wavelength range (e.g., 200-400 nm) to determine the wavelength of maximum absorbance (λ_{max}).
- Preparation of Standard Solutions: Prepare a series of standard solutions of known concentrations of **1-(4-Aminophenyl)ethanol** in the chosen solvent by serial dilution from a stock solution.
- Generation of Calibration Curve: Measure the absorbance of each standard solution at the determined λ_{max} . Plot a graph of absorbance versus concentration. The resulting linear plot is the calibration curve.
- Preparation of Saturated Solution: Prepare a saturated solution of **1-(4-Aminophenyl)ethanol** in the solvent as described in the gravimetric method (Steps 1-4).

- **Sample Preparation for Analysis:** Withdraw a small, accurately measured volume of the clear, saturated supernatant. Dilute this aliquot with a known volume of the solvent to bring the concentration within the linear range of the calibration curve.
- **Absorbance Measurement:** Measure the absorbance of the diluted sample at λ_{max} .
- **Concentration Calculation:** Use the equation of the calibration curve to determine the concentration of the diluted sample. Back-calculate to find the concentration in the original saturated solution, accounting for the dilution factor.



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Figure 2. Workflow for UV-Vis Spectrophotometric Solubility Determination.

Data Presentation

The quantitative data obtained from the experimental procedures described above should be summarized in a clear and structured table for easy comparison. An example template for data presentation is provided in Table 2.

Table 2: Solubility of **1-(4-Aminophenyl)ethanol** in Various Solvents at Different Temperatures

Solvent	Temperature (°C)	Solubility (g/100 g solvent)	Solubility (mg/mL)	Method
Water	25	Experimental Value	Experimental Value	Gravimetric
37	Experimental Value	Experimental Value	Gravimetric	
Ethanol	25	Experimental Value	Experimental Value	Gravimetric/UV-Vis
37	Experimental Value	Experimental Value	Gravimetric/UV-Vis	
Acetone	25	Experimental Value	Experimental Value	Gravimetric/UV-Vis
37	Experimental Value	Experimental Value	Gravimetric/UV-Vis	
Other Solvents

Conclusion

While published quantitative solubility data for **1-(4-Aminophenyl)ethanol** is currently unavailable, this technical guide provides researchers with the necessary tools to independently determine its solubility profile. The detailed experimental protocols for the gravimetric and UV-Vis spectrophotometric methods, along with the visual workflows, offer a robust framework for generating reliable and reproducible solubility data. The generation of such data will be invaluable for the scientific and industrial communities that utilize this important chemical intermediate.

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